

PU141 solubility issues and best solvent practices

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Compound of Interest

Compound Name: PU141

Cat. No.: B15583762

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PU141 Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) regarding the solubility of **PU141** and best practices for its use in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **PU141**?

A1: The recommended solvent for dissolving **PU141** is Dimethyl Sulfoxide (DMSO).[\[1\]](#)

Q2: What is the known solubility of **PU141** in DMSO?

A2: **PU141** has a known solubility of 10 mM in DMSO.[\[1\]](#)

Q3: How should I prepare a stock solution of **PU141**?

A3: To prepare a stock solution, dissolve **PU141** in high-purity DMSO to your desired concentration, not exceeding 10 mM. For a detailed protocol, please refer to the "Experimental Protocols" section below.

Q4: My **PU141** is not dissolving in DMSO, what should I do?

A4: If you are experiencing issues with dissolving **PU141** in DMSO, please refer to the "Troubleshooting Guide" section for detailed steps to address this issue.

Q5: How should I store **PU141** as a solid and in solution?

A5: Proper storage is crucial to maintain the stability of **PU141**.

- Solid Powder: Store at -20°C for up to 12 months or at 4°C for up to 6 months.^[1]
- In Solvent (DMSO): Store at -80°C for up to 6 months or at -20°C for up to 6 months.^{[1][2]}

Q6: What is the mechanism of action of **PU141**?

A6: **PU141** is a potent and selective inhibitor of the histone acetyltransferases (HATs) CBP and p300.^[1] By inhibiting these enzymes, **PU141** can reduce the acetylation of histone lysines, which plays a role in regulating gene transcription.^[1]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
PU141 does not fully dissolve in DMSO.	1. The concentration is too high. 2. The compound requires gentle warming or vortexing. 3. The quality of the DMSO is poor.	1. Ensure your final concentration does not exceed 10 mM. 2. Briefly vortex the solution. You may also warm the solution in a water bath at 37°C for a short period. Always allow the solution to return to room temperature before use. 3. Use anhydrous, high-purity DMSO.
PU141 precipitates after addition to aqueous media.	1. The final concentration of PU141 in the aqueous buffer is too high. 2. The final concentration of DMSO in the aqueous buffer is too low to maintain solubility.	1. Lower the final working concentration of PU141. Perform a concentration-response curve to determine the optimal concentration for your experiment. 2. Ensure the final DMSO concentration is sufficient to keep PU141 in solution, but low enough to not affect your experimental system (typically $\leq 0.5\%$). If precipitation persists, consider using a surfactant like Tween-80 or Pluronic F-68 at a low concentration (e.g., 0.01-0.1%) in your final buffer, after verifying its compatibility with your assay.

Inconsistent experimental results.	1. Improper storage of the stock solution leading to degradation. 2. Multiple freeze-thaw cycles of the stock solution.	1. Store the DMSO stock solution at -80°C in small aliquots to minimize the number of freeze-thaw cycles. 2. Prepare single-use aliquots of your stock solution to avoid repeated freezing and thawing.
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Quantitative Data

Table 1: Physicochemical Properties of **PU141**

Property	Value	Reference
Molecular Weight	310.294 g/mol	[1] [2]
Molecular Formula	C ₁₄ H ₉ F ₃ N ₂ OS	[1] [2]

Table 2: Solubility of **PU141**

Solvent	Solubility	Reference
DMSO	10 mM	[1]

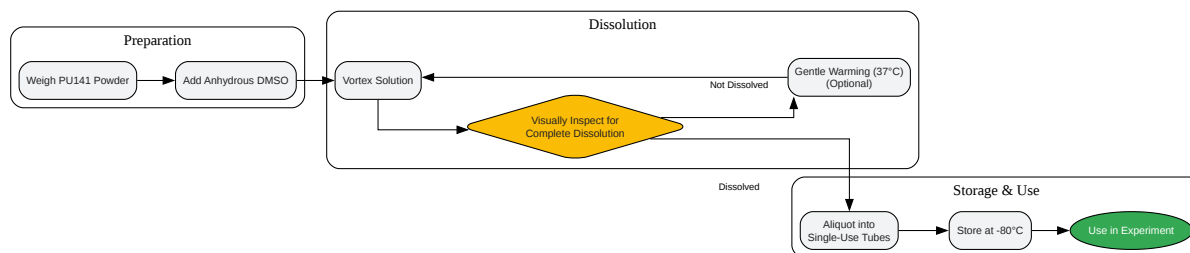
Experimental Protocols

Protocol 1: Preparation of a 10 mM **PU141** Stock Solution in DMSO

- Materials:
 - PU141** solid powder
 - Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes
- Procedure:

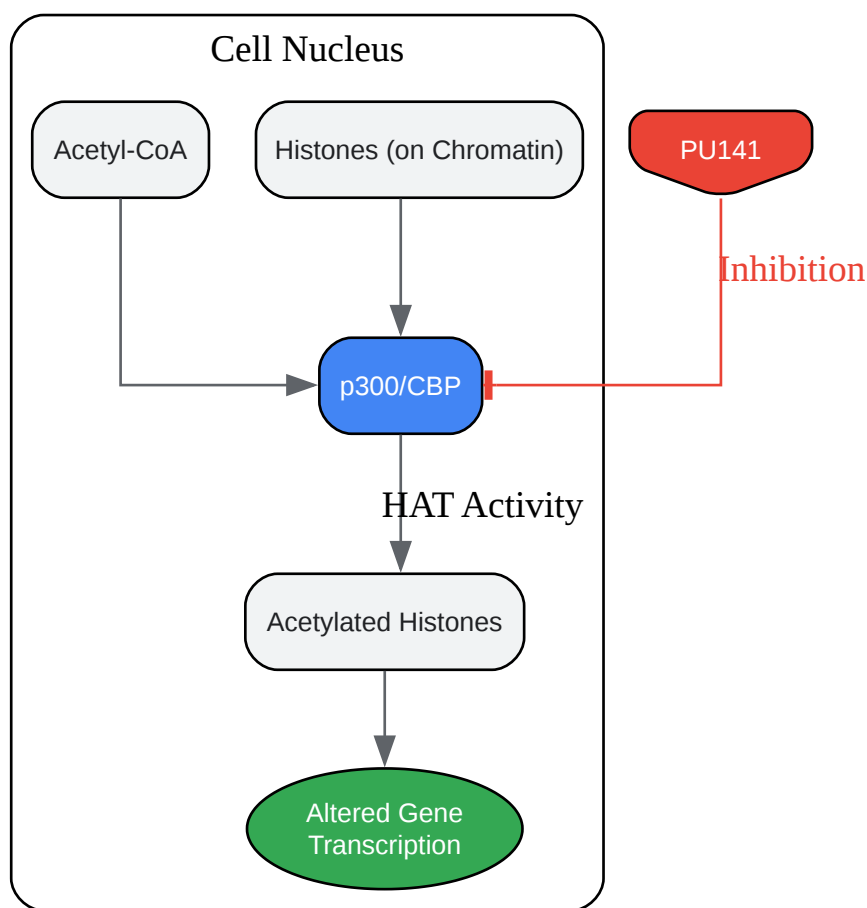
1. Calculate the required amount of **PU141** and DMSO. For example, to prepare 1 mL of a 10 mM stock solution, you will need 0.3103 mg of **PU141** (Molecular Weight: 310.294).
2. Weigh out the calculated amount of **PU141** solid powder and place it in a sterile microcentrifuge tube.
3. Add the calculated volume of DMSO to the tube.
4. Vortex the solution until the **PU141** is completely dissolved. If necessary, gently warm the solution in a 37°C water bath for a few minutes.
5. Once dissolved, allow the solution to return to room temperature.
6. For storage, aliquot the stock solution into smaller, single-use volumes and store at -80°C.

Visualizations



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Caption: Workflow for preparing a **PU141** stock solution.



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Caption: Inhibition of p300/CBP by **PU141**.

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References

- 1. PU-141 | p300/CBP inhibitor | Probechem Biochemicals [probechem.com]
- 2. PU-141 Datasheet DC Chemicals [dcchemicals.com]
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